

A Comparative Guide to Dimethyl Squarate and Diethyl Squarate in Synthesis

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Compound of Interest		
Compound Name:	3,4-Dimethoxy-3-cyclobutene-1,2-	
	dione	
Cat. No.:	B1295040	Get Quote

In the realm of organic synthesis, dialkyl squarates serve as versatile building blocks for the construction of complex molecules, finding applications in pharmaceuticals, materials science, and dye chemistry. Among these, dimethyl squarate and diethyl squarate are two of the most commonly utilized reagents. This guide provides a detailed comparison of their synthesis, physical properties, and reactivity, supported by experimental data and protocols to aid researchers in selecting the appropriate reagent for their specific synthetic needs.

Physical and Chemical Properties

A summary of the key physical and chemical properties of dimethyl squarate and diethyl squarate is presented below. These properties can influence their handling, storage, and reactivity in synthetic applications.

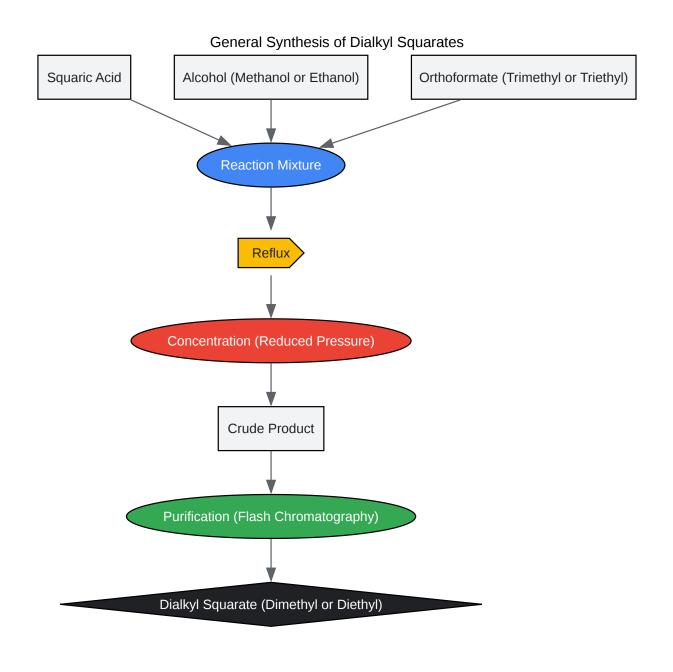


Property	Dimethyl Squarate	Diethyl Squarate
Molecular Formula	C ₆ H ₆ O ₄ [1]	C ₈ H ₁₀ O ₄
Molecular Weight	142.11 g/mol	170.16 g/mol [2]
Appearance	White to off-white crystalline powder/solid[1]	Clear yellow to light brownish liquid[3][4]
Melting Point	55-57 °C[1][5]	13-18 °C[4]
Boiling Point	219.65 °C (estimate)	95 °C at 0.1 mmHg[3][4]
Density	~1.39 g/cm³ (estimate)[6]	1.15 g/mL at 25 °C[7][3][4]
Solubility	Very soluble in water[1][6]. Soluble in DMSO and slightly soluble in methanol.[1]	Insoluble in water[4]. Soluble in organic solvents like ethanol and ether.[8]
Storage Temperature	2-8°C[1]	2-8°C[3][4]

Synthesis of Dialkyl Squarates

A general and efficient method for the synthesis of dialkyl squarates involves the reaction of squaric acid with the corresponding alcohol in the presence of an orthoformate. This method is applicable for a range of alkyl squarates, including dimethyl and diethyl squarates, with yields reported to be between 77-97%.[9][10]







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